

Applications of N-Hydroxyphthalimide in Medicinal Chemistry: Application Notes and Protocols

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Compound of Interest

Compound Name: *N*-Hydroxyphthalimide

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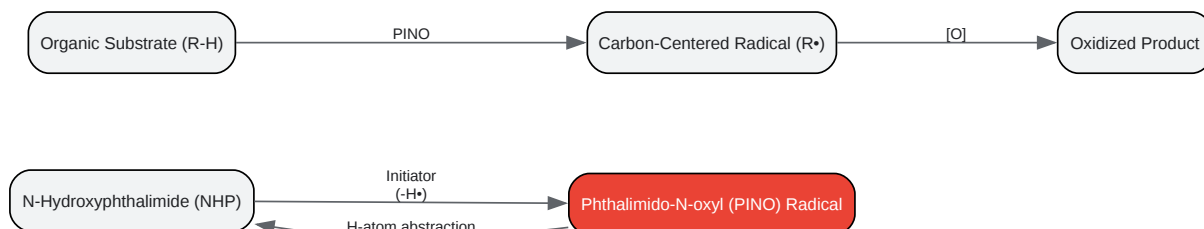
N-Hydroxyphthalimide (NHP), a versatile and cost-effective organocatalyst, has emerged as a significant tool in medicinal chemistry. Its applications span from facilitating crucial synthetic transformations to exhibiting intrinsic biological activities. This document provides a detailed overview of its key applications, complete with experimental protocols, quantitative data, and visual diagrams to aid in understanding and implementation.

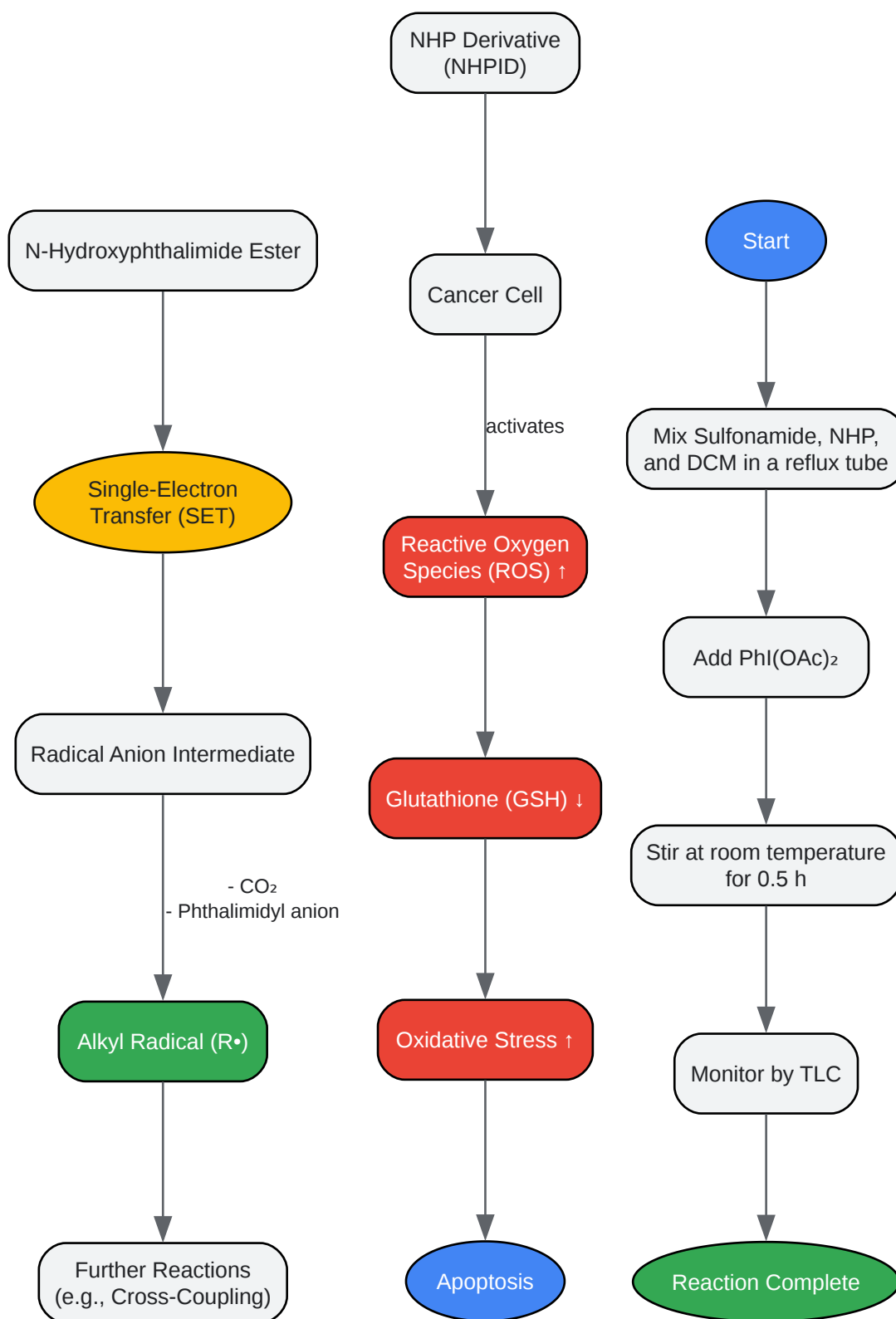
NHP as a Catalyst in Organic Synthesis for Medicinal Chemistry

A cornerstone of NHP's utility lies in its catalytic activity, primarily through the formation of the Phthalimido-N-oxyl (PINO) radical. This highly reactive species is a potent hydrogen atom abstractor, enabling a variety of oxidation and functionalization reactions under mild conditions.

[\[1\]](#)[\[2\]](#)[\[3\]](#)

The catalytic cycle begins with the generation of the PINO radical from NHP, which can be initiated by metal or metal-free systems.[\[4\]](#) The PINO radical then abstracts a hydrogen atom from an organic substrate, regenerating NHP and forming a carbon-centered radical. This radical can then react further, often with molecular oxygen, to yield the oxidized product and propagate the radical chain.[\[5\]](#)[\[6\]](#)





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References

- 1. Practical N-Hydroxyphthalimide-Mediated Oxidation of Sulfonamides to N-Sulfonylimines - PMC [pmc.ncbi.nlm.nih.gov]
- 2. nbino.com [nbino.com]
- 3. nbino.com [nbino.com]
- 4. N -Hydroxyphthalimide catalysts as bioactive pro-oxidants - RSC Advances (RSC Publishing) DOI:10.1039/C5RA26556H [pubs.rsc.org]
- 5. A Mechanistic Investigation of the N-Hydroxyphthalimide Catalyzed Benzylic Oxidation Mediated by Sodium Chlorite - PMC [pmc.ncbi.nlm.nih.gov]
- 6. An Investigation of N-Hydroxyphthalimide Catalyzed Aerobic Oxidation of Toluene without Metal Ions in Liquid Phase: Effect of Solvents and Phase Transfer Catalysts - PMC [pmc.ncbi.nlm.nih.gov]
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